

An In-Depth Technical Guide to Mordant Yellow 8 (C.I. 18821)

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Compound of Interest

Compound Name: C.I. Mordant yellow 8

Cat. No.: B1585443

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Introduction

Mordant Yellow 8, also known by its Colour Index (C.I.) number 18821 and the trade name Eriochrom Yellow 3R, is a synthetic monoazo dye belonging to the pyrazolone class.^[1] As a mordant dye, its application and fixation on textile fibers, particularly protein fibers like wool and silk, necessitate the use of a metallic salt, or mordant, to form an insoluble, lightfast complex. This guide provides a comprehensive overview of the discovery, history, chemical properties, synthesis, and application of Mordant Yellow 8.

Discovery and History

While the precise date of discovery and the original inventor of Mordant Yellow 8 are not definitively documented in readily available literature, its chemical structure as a pyrazolone azo dye places its development within the context of the late 19th or early 20th century. The first synthesis of a pyrazolone compound was achieved by Ludwig Knorr in 1883, paving the way for the development of a new class of dyes.

The trade name "Eriochrom" is historically associated with the Swiss chemical company Geigy (later Ciba-Geigy and now part of Novartis), a major player in the development and production of synthetic dyes.^[2] Geigy was established in the dye trade in 1883 and quickly embraced synthetic dye processes.^[2] The "Eriochrom" line of dyes were specifically developed for use with chrome mordants on wool, suggesting that Mordant Yellow 8 was likely developed and

commercialized by Geigy in the early 20th century as part of their expansion into high-performance synthetic dyes. The development of such dyes was a significant advancement, offering superior fastness properties compared to many natural dyes.

Chemical and Physical Properties

Mordant Yellow 8 is characterized by the following properties:

Property	Value	Reference
C.I. Name	Mordant Yellow 8	[1]
C.I. Number	18821	[1]
CAS Number	6359-83-7	[1]
Molecular Formula	C ₁₇ H ₁₂ N ₄ Na ₂ O ₆ S	[1]
Molecular Weight	446.35 g/mol	[1]
Chemical Class	Monoazo; Pyrazolone	[1]
Appearance	Yellow to reddish-yellow powder	[1]
Solubility	Soluble in water (yellow solution), slightly soluble in ethanol.	[1]

Synthesis of Mordant Yellow 8

The synthesis of Mordant Yellow 8 is a two-step process involving diazotization followed by an azo coupling reaction.

Experimental Protocol for Synthesis

Step 1: Diazotization of 2-Aminobenzoic Acid

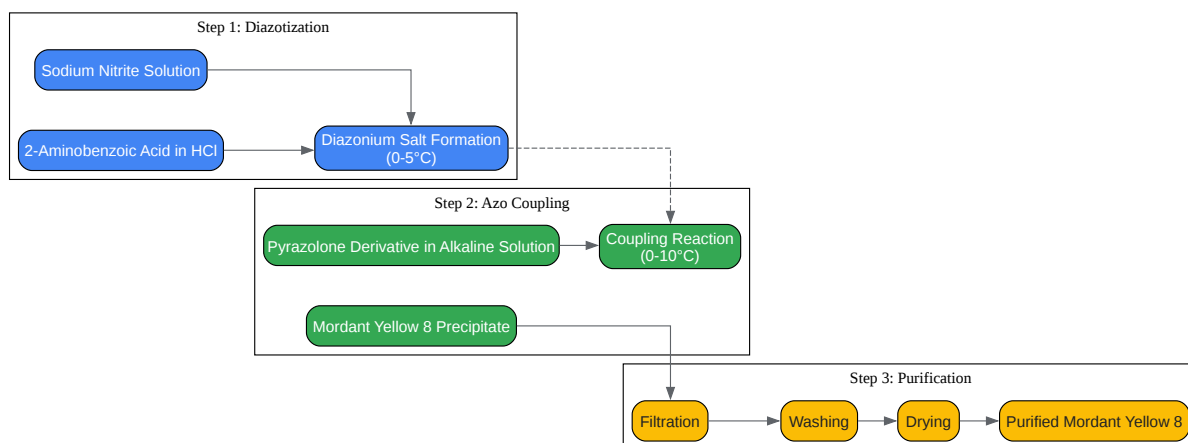
- Dissolve a specific molar equivalent of 2-aminobenzoic acid in dilute hydrochloric acid.
- Cool the solution to 0-5°C in an ice bath.

- Slowly add a solution of sodium nitrite (a slight molar excess) dropwise while maintaining the temperature below 5°C.
- Stir the mixture for approximately 30 minutes to ensure complete formation of the diazonium salt. The resulting solution should be kept cold for the subsequent coupling reaction.

Step 2: Azo Coupling

- In a separate vessel, dissolve a molar equivalent of 4-(3-Methyl-5-oxo-4,5-dihydropyrazol-1-yl)benzenesulfonic acid in an alkaline solution (e.g., sodium carbonate solution).
- Cool this solution to 0-5°C.
- Slowly add the cold diazonium salt solution from Step 1 to the alkaline pyrazolone solution with constant stirring.
- Maintain the temperature below 10°C and continue stirring for several hours until the coupling reaction is complete.
- The dye will precipitate out of the solution.
- Isolate the solid dye by filtration.
- Wash the dye with a cold brine solution to remove impurities.
- Dry the purified Mordant Yellow 8 dye.

Synthesis Workflow Diagram



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Caption: Synthesis workflow for Mordant Yellow 8.

Application in Textile Dyeing

Mordant Yellow 8 is primarily used for dyeing protein fibers such as wool. The mordanting process is crucial for achieving a strong and fast color. Chrome mordants (e.g., potassium dichromate) are traditionally used with Eriochrom dyes, though other metal salts like alum (potassium aluminum sulfate) can also be employed.^[3]

Experimental Protocol for Wool Dyeing (Chrome Mordant)

Step 1: Scouring the Wool

- Wash the wool fibers in a mild detergent solution to remove any dirt, grease, or impurities.
- Rinse thoroughly with clean water.

Step 2: Mordanting

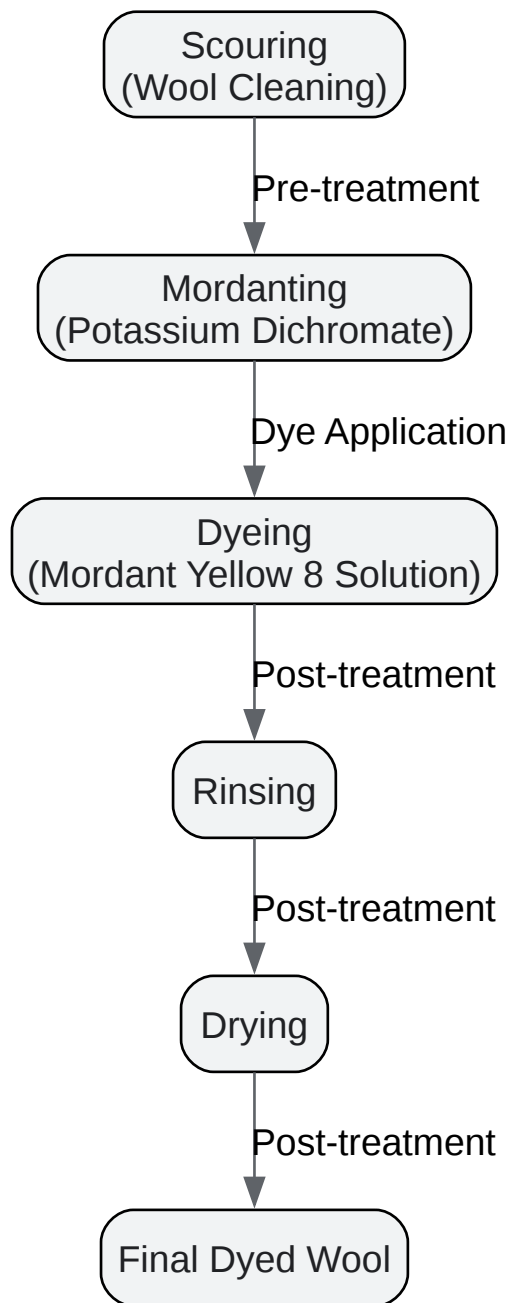
- Prepare a mordant bath with potassium dichromate (typically 1-3% of the dry weight of the wool) and a small amount of a reducing agent assistant like formic acid.
- Dissolve the mordant in hot water and then add to a larger dye pot with sufficient water to allow the wool to move freely.
- Introduce the wet, scoured wool to the mordant bath.
- Slowly heat the bath to a simmer (around 90-95°C) and maintain this temperature for 45-60 minutes.
- Allow the bath to cool before removing the wool.
- Rinse the mordanted wool thoroughly.

Step 3: Dyeing

- Prepare the dyebath by dissolving Mordant Yellow 8 (typically 1-5% of the dry weight of the wool) in hot water. Add an acid, such as acetic acid, to achieve an acidic pH (around 4.5-5.5).
- Introduce the wet, mordanted wool to the dyebath.
- Slowly heat the dyebath to a simmer (around 90-95°C) and maintain this temperature for 60-90 minutes, stirring gently to ensure even dyeing.
- Allow the dyebath to cool completely before removing the dyed wool.
- Rinse the wool with water of decreasing temperature until the water runs clear.

- Dry the dyed wool away from direct sunlight.

Dyeing Process Diagram



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Caption: General workflow for dyeing wool with Mordant Yellow 8.

Safety and Handling

Mordant Yellow 8, like many synthetic dyes and their precursors, should be handled with appropriate safety precautions. This includes using personal protective equipment such as gloves, safety glasses, and a lab coat. The dyeing process, particularly when using chrome mordants, should be carried out in a well-ventilated area due to the toxicity of chromium compounds.[4]

Conclusion

Mordant Yellow 8 (C.I. 18821) represents a significant class of synthetic dyes that played a crucial role in the textile industry of the 20th century. Its synthesis via diazotization and azo coupling is a classic example of industrial organic chemistry. While its use has been impacted by the development of newer dye technologies and concerns over the environmental impact of chrome mordanting, it remains an important dye in specific applications where high fastness on protein fibers is required. This guide provides a foundational understanding of its history, chemistry, and application for professionals in research and development.

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